

# Hepta-4,6-dienal: A Technical Guide to GHS Classification and Hazards

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## Compound of Interest

Compound Name: Hepta-4,6-dienal

Cat. No.: B15436552

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## Introduction

**Hepta-4,6-dienal**, specifically the (4E)-**hepta-4,6-dienal** isomer, is a chemical compound with applications in various research and development sectors. A thorough understanding of its hazard profile is paramount for ensuring laboratory safety and compliance with global standards. This technical guide provides an in-depth overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) classification for **Hepta-4,6-dienal**, its associated hazards, and the standardized experimental protocols used to determine these classifications.

## GHS Classification Summary

The GHS classification for (4E)-**hepta-4,6-dienal** is based on its intrinsic hazardous properties. The following tables summarize the key GHS elements for this compound.<sup>[1]</sup>

**Table 1: GHS Hazard Identification**

GHS Element	Classification
Signal Word	Warning
Pictograms	Flame, Exclamation Mark

**Table 2: GHS Hazard Statements**

Code	Hazard Statement	Hazard Class	Hazard Category
H226	Flammable liquid and vapor	Flammable liquids	Category 3
H315	Causes skin irritation	Skin corrosion/irritation	Category 2
H319	Causes serious eye irritation	Serious eye damage/eye irritation	Category 2A
H335	May cause respiratory irritation	Specific target organ toxicity — Single exposure; Respiratory tract irritation	Category 3

**Table 3: GHS Precautionary Statements (Abridged)**

Code	Precautionary Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.

## Hazard Analysis

The GHS classification indicates that **Hepta-4,6-dienal** poses physical, skin, eye, and respiratory hazards.

- **Flammability:** As a Category 3 flammable liquid, **Hepta-4,6-dienal** has a flash point that presents a fire hazard under certain conditions.<sup>[2][3]</sup> Proper storage and handling procedures are essential to mitigate this risk.
- **Skin Irritation:** Classified as a Category 2 skin irritant, direct contact with **Hepta-4,6-dienal** can cause reversible skin irritation.<sup>[4][5]</sup> Symptoms may include redness, itching, and inflammation.
- **Eye Irritation:** As a Category 2A eye irritant, this chemical can cause serious but reversible eye irritation upon contact.<sup>[6][7]</sup>
- **Respiratory Irritation:** Inhalation of **Hepta-4,6-dienal** vapors or mists may lead to respiratory tract irritation, categorized as a Specific Target Organ Toxicity – Single Exposure (STOT-SE), Category 3 hazard.<sup>[8][9]</sup>

## Experimental Protocols for Hazard Determination

The GHS classifications are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). While specific experimental data for **Hepta-4,6-dienal** is not publicly available, the following are the general methodologies used to assess the hazards identified.

### Flammable Liquids (GHS Category 3)

The classification of a liquid as a flammable liquid is based on its flash point. For GHS Category 3, the flash point is between 23°C and 60°C.<sup>[2]</sup>

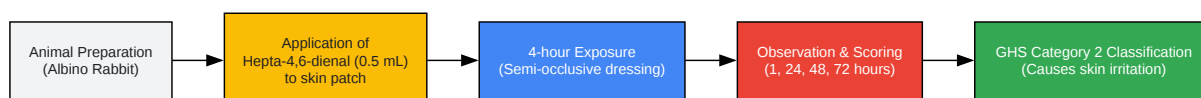
// Styling A [fillcolor="#4285F4", fontcolor="#FFFFFF"]; J [fillcolor="#34A853", fontcolor="#FFFFFF"]; C [fillcolor="#FBBC05", fontcolor="#202124"]; D [fillcolor="#EA4335", fontcolor="#FFFFFF"]; E [fillcolor="#FBBC05", fontcolor="#202124"]; }`` Caption: GHS Hazard Classification Workflow.

### Skin Irritation (GHS Category 2)

The determination of skin irritation potential is typically conducted following OECD Guideline 404: Acute Dermal Irritation/Corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal (typically a rabbit) for a defined period. The degree of irritation is evaluated at specific intervals.
- Methodology:
  - A small area of the animal's fur is clipped.
  - The test substance is applied to a small patch of skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch and non-irritating tape.
  - The exposure duration is typically 4 hours.
  - After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.
- Classification Criteria (Category 2): A substance is classified as a skin irritant if it produces a mean score of  $\geq 2.3$  and  $\leq 4.0$  for erythema/eschar or for edema in at least 2 of 3 tested animals, or if inflammation persists to the end of the observation period in at least 2 animals.

[5]\*\*\*



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Caption: OECD 404 Skin Irritation Test Workflow.

## Serious Eye Irritation (GHS Category 2A)

Eye irritation potential is assessed using OECD Guideline 405: Acute Eye Irritation/Corrosion.

- Principle: A single dose of the test substance is applied to one eye of an experimental animal (typically a rabbit), with the other eye serving as a control. The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- Methodology:
  - A single dose of the substance is instilled into the conjunctival sac of one eye.
  - The eye is observed at 1, 24, 48, and 72 hours after application.
  - The cornea, iris, and conjunctiva are scored based on the severity of any observed effects.
- Classification Criteria (Category 2A): A substance is classified as an eye irritant if, in at least 2 of 3 tested animals, there is a positive response of corneal opacity  $\geq 1$ , iritis  $\geq 1$ , or conjunctival redness or chemosis  $\geq 2$ , and the effects are fully reversible within a 21-day observation period.

[10]##### Specific Target Organ Toxicity – Single Exposure; Respiratory Irritation (GHS Category 3)

The assessment of respiratory tract irritation is often based on a combination of data, including human experience, animal studies, and other relevant information. OECD Guideline 403 (Acute Inhalation Toxicity) and OECD Guideline 436 (Acute Inhalation Toxicity – Acute Toxic Class Method) can provide data relevant to respiratory irritation.

- Principle: Animals are exposed to the test substance via inhalation for a defined period, and are observed for signs of toxicity, including respiratory irritation.
- Methodology (General):
  - Animals are placed in an inhalation chamber.
  - The test substance is introduced as a gas, vapor, or aerosol at a specific concentration.
  - Exposure is typically for 4 hours.
  - Animals are observed for clinical signs of toxicity, including changes in breathing patterns and signs of respiratory distress, during and after exposure.

- Classification Criteria (Category 3, Respiratory Tract Irritation): Classification is based on evidence of respiratory irritant effects (e.g., coughing, breathing difficulties) that are transient and reversible. H[8]uman data, if available, is given precedence.

## Conclusion

**Hepta-4,6-dienal** is a flammable liquid that can cause skin, eye, and respiratory irritation. Strict adherence to safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential when handling this compound. The information presented in this guide, based on the Globally Harmonized System, provides a framework for the safe use and management of **Hepta-4,6-dienal** in a research and development setting. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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